

Solubility Profile of 4-amino-N-methylbenzamide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **4-amino-N-methylbenzamide**

Cat. No.: **B160978**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-amino-N-methylbenzamide** in various organic solvents. Due to the limited availability of public quantitative data for this specific compound, this guide focuses on qualitative solubility information and presents standardized experimental protocols for its empirical determination. This information is crucial for researchers and professionals involved in drug development, formulation, and chemical synthesis.

Qualitative Solubility Data

4-amino-N-methylbenzamide is generally soluble in a range of polar and chlorinated organic solvents and is slightly soluble in water.^{[1][2]} The qualitative solubility in various organic solvents is summarized in the table below. This information is compiled from various chemical supplier databases and literature sources.

| Solvent Class | Representative Solvents | Qualitative Solubility |
|------------------------|-----------------------------|------------------------|
| Alcohols | Methanol | Soluble[1][3] |
| Ketones | Acetone | Soluble[2] |
| Esters | Ethyl Acetate | Soluble[2] |
| Chlorinated Solvents | Chloroform, Dichloromethane | Soluble[2] |
| Ethers | (General) | Soluble[1] |
| Polar Aprotic Solvents | Dimethyl Sulfoxide (DMSO) | Soluble[2] |
| Aqueous | Water | Slightly Soluble[1] |

Note: While quantitative solubility data for **4-amino-N-methylbenzamide** is not readily available in the public domain, a study on the structurally similar compound, 4-aminobenzamide, has been published.[4] This study provides quantitative solubility data in solvents such as ethyl acetate, butyl acetate, methyl acetate, methanol, ethanol, isobutanol, 1-butanol, acetonitrile, isopropanol, acetone, and water at various temperatures.[4] Researchers may consider this data as a preliminary reference for experimental design, keeping in mind that the N-methyl group in the target compound can influence its solubility profile.

Experimental Protocols for Solubility Determination

Accurate determination of solubility requires standardized experimental procedures. The "shake-flask" method is considered the gold standard for determining equilibrium solubility. Below is a detailed protocol for this method, which can be adapted for various solvent and temperature conditions.

Shake-Flask Method for Equilibrium Solubility Determination

Objective: To determine the thermodynamic equilibrium solubility of **4-amino-N-methylbenzamide** in a specific solvent at a controlled temperature.

Materials and Equipment:

- **4-amino-N-methylbenzamide** (solid)
- Selected organic solvent(s) of high purity
- Analytical balance
- Glass vials with screw caps
- Temperature-controlled orbital shaker or incubator
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with a UV detector or other suitable analytical instrumentation

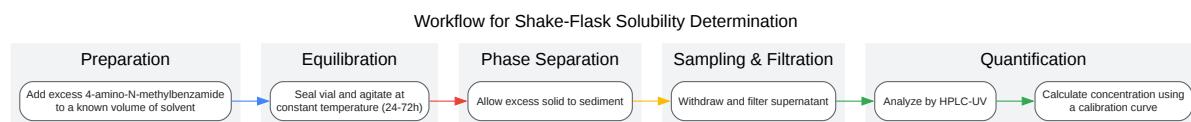
Procedure:

- Preparation: Add an excess amount of solid **4-amino-N-methylbenzamide** to a glass vial containing a known volume of the selected solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
- Equilibration: Seal the vials tightly and place them in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient duration to allow the system to reach equilibrium. This typically requires 24 to 72 hours, but the exact time should be determined empirically.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to sediment.
- Sampling and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved microparticles.
- Quantification:

- Prepare a series of standard solutions of **4-amino-N-methylbenzamide** of known concentrations in the same solvent.
- Analyze the filtered sample and the standard solutions using a validated analytical method, such as HPLC-UV.
- Construct a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standard solutions.
- Determine the concentration of **4-amino-N-methylbenzamide** in the filtered sample by interpolating its analytical signal on the calibration curve. This concentration represents the equilibrium solubility.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **4-amino-N-methylbenzamide**.



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Caption: Experimental workflow for the shake-flask solubility determination method.

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